

Estriol-d2: A Technical Guide to Safety and Handling for Research Professionals

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Compound of Interest

Compound Name: *Estriol-d2*

Cat. No.: *B594238*

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An in-depth guide for researchers, scientists, and drug development professionals on the safe handling, storage, and disposal of **Estriol-d2**, including toxicological data and detailed experimental protocols for its use as an internal standard.

Estriol-d2 (E3-d2), a deuterated form of the natural estrogen Estriol, serves as a critical internal standard for the precise quantification of estriol in biological matrices.^[1] Its use in research, particularly in endocrinology and drug development, necessitates a thorough understanding of its safety profile and proper handling procedures to ensure the well-being of laboratory personnel and the integrity of experimental data. This guide provides a comprehensive overview of the safety and handling guidelines for **Estriol-d2**, supported by toxicological data and detailed experimental protocols.

Chemical and Physical Properties

Estriol-d2 is a white to off-white solid. Key chemical and physical properties are summarized in the table below.

Property	Value
Chemical Formula	C ₁₈ H ₂₂ D ₂ O ₃
Molecular Weight	290.4 g/mol
CAS Number	53866-32-3
Appearance	Solid
Solubility	Soluble in methanol, ethanol, DMSO, and DMF. [2]
Storage Temperature	-20°C
Stability	Stable for at least 4 years when stored at -20°C.

Hazard Identification and Safety Precautions

While specific comprehensive toxicological studies on **Estriol-d2** are limited, its safety profile is generally extrapolated from that of its non-deuterated counterpart, Estriol. Estriol is classified as a hazardous substance.

GHS Hazard Classification for Estriol:

- Carcinogenicity: May cause cancer.[\[3\]](#)
- Reproductive Toxicity: May damage fertility or the unborn child.[\[3\]](#)
- Acute Oral Toxicity: Harmful if swallowed.[\[2\]](#)
- Skin Corrosion/Irritation: Causes skin irritation.[\[2\]](#)
- Eye Damage/Irritation: Causes serious eye irritation.[\[2\]](#)

Personal Protective Equipment (PPE)

To minimize exposure risk, the following personal protective equipment should be worn when handling **Estriol-d2**:

- Gloves: Chemical-resistant gloves (e.g., nitrile) are mandatory.

- Eye Protection: Safety glasses with side shields or goggles.
- Lab Coat: A standard laboratory coat should be worn.
- Respiratory Protection: For operations that may generate dust or aerosols, a NIOSH-approved respirator is recommended.[\[2\]](#)

Handling Procedures

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powdered form.[\[2\]](#)
- Avoid inhalation of dust and contact with skin and eyes.[\[2\]](#)
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where **Estriol-d2** is handled.[\[2\]](#)

Toxicological Data

The toxicological data for Estriol is used as a primary reference for the safety assessment of **Estriol-d2**.

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	>2000 mg/kg	[4]
Carcinogenicity	Human	-	Known to be a human carcinogen (as a class of steroidal estrogens)	[5]
Reproductive Toxicity	Human	-	May damage fertility or the unborn child	[3]

First Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[2\]](#)
- After Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[\[2\]](#)
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.[\[2\]](#)
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[2\]](#)

Storage and Disposal

- Storage: Store **Estriol-d2** in a tightly sealed container in a freezer at -20°C.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. This material should be treated as hazardous waste.

Experimental Protocols

Estriol-d2 is primarily used as an internal standard in the quantification of estriol in biological samples by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Quantification of Estriol in Serum using LC-MS/MS with Estriol-d2 Internal Standard

This protocol outlines a general procedure for the extraction and analysis of estriol from serum.

Materials:

- Estriol and **Estriol-d2** standards
- Human serum samples
- Methanol (LC-MS grade)
- Water (LC-MS grade)

- Solid Phase Extraction (SPE) cartridges
- LC-MS/MS system

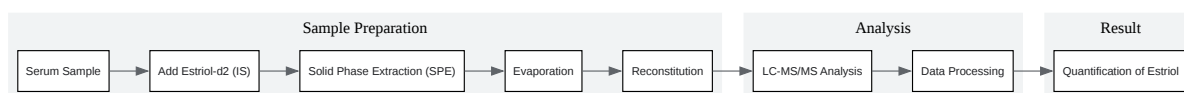
Procedure:

- Preparation of Standards and Quality Controls (QC):
 - Prepare stock solutions of Estriol and **Estriol-d2** in methanol.
 - Create a series of calibration standards by spiking known concentrations of Estriol into a surrogate matrix (e.g., charcoal-stripped serum).
 - Prepare QC samples at low, medium, and high concentrations in the same manner.
- Sample Preparation (Solid Phase Extraction - SPE):
 - To a known volume of serum sample, calibration standard, or QC, add a fixed amount of **Estriol-d2** internal standard solution.
 - Condition the SPE cartridge with methanol followed by water.
 - Load the sample onto the conditioned SPE cartridge.
 - Wash the cartridge with a weak solvent to remove interferences.
 - Elute the analyte and internal standard with an appropriate organic solvent.
 - Evaporate the eluate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a suitable mobile phase for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Liquid Chromatography (LC):
 - Column: A suitable C18 reversed-phase column.

- Mobile Phase: A gradient of water and methanol or acetonitrile, often with a modifier like ammonium fluoride or formic acid.[6][7]
- Flow Rate: Typically 0.2-0.5 mL/min.
- Injection Volume: 5-20 µL.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI) in negative mode is common for estrogens.[7]
 - Multiple Reaction Monitoring (MRM): Monitor specific precursor-to-product ion transitions for both Estriol and **Estriol-d2**.
- Data Analysis:
 - Construct a calibration curve by plotting the peak area ratio of Estriol to **Estriol-d2** against the concentration of the calibration standards.
 - Determine the concentration of Estriol in the unknown samples and QCs by interpolating their peak area ratios from the calibration curve.

Visualizations

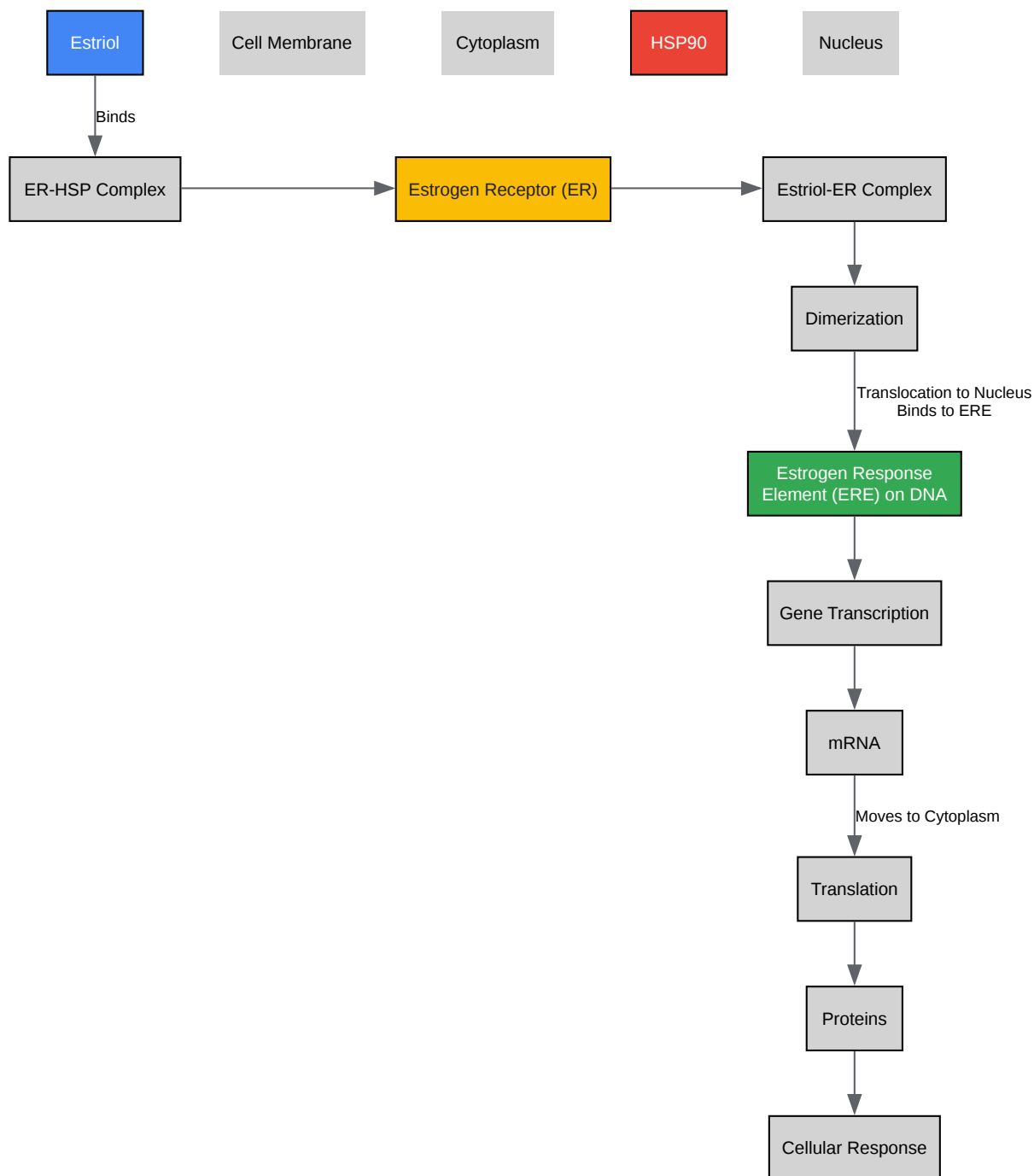
Experimental Workflow



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Caption: Workflow for Estriol quantification in serum.

Estrogen Signaling Pathway (Genomic)



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Caption: Simplified genomic estrogen signaling pathway.

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